1-Acetamidoadamantane: Technical Guide to Therapeutic & Diagnostic Applications

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Compound of Interest

Compound Name:	*1-Acetamidoadamantane*
CAS No.:	*880-52-4*
Cat. No.:	*B021340*

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Executive Summary

1-Acetamidoadamantane (N-(1-adamantyl)acetamide; CAS 880-52-4) is the primary N-acetylated metabolite of the antiviral and antiparkinsonian drug Amantadine.[1][2] While historically viewed merely as a metabolic endpoint, modern translational research has repositioned this molecule as a high-value diagnostic biomarker for cancer stratification and a privileged scaffold in medicinal chemistry.

This guide analyzes its two primary utility vectors:

- The SSAT1 Diagnostic System: Its formation is catalyzed by Spermidine/spermine N1-acetyltransferase 1 (SSAT1), an enzyme significantly upregulated in malignant tissues. This makes **1-Acetamidoadamantane** a "smart probe" for non-invasive cancer screening.
- Pharmacophore Scaffold: The adamantyl-acetamide motif serves as a lipophilic anchor for designing inhibitors against metabolic targets like 11β-HSD1 and P2X7 receptors.

Part 1: Chemical Biology & Mechanism of Action[3]

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The SSAT1 Acetylation Pathway

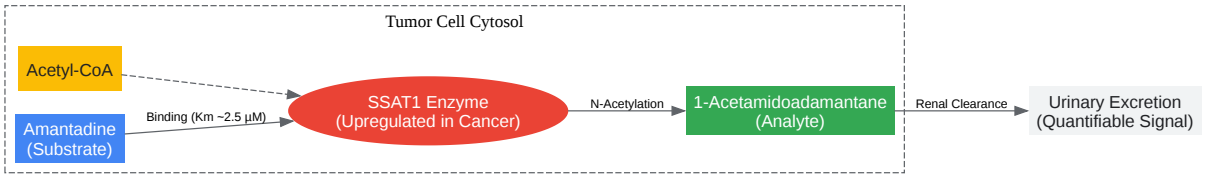
The therapeutic relevance of **1-Acetamidoadamantane** hinges on its biosynthesis. Unlike many xenobiotics metabolized by hepatic Cytochrome P450s, Amantadine is acetylated by SSAT1, a highly regulated enzyme involved in polyamine homeostasis.

- Substrate Specificity: Amantadine acts as a specific substrate for SSAT1.[3]
- Pathology Link: SSAT1 is overexpressed in various carcinomas (lung, breast, prostate) due to the tumor's high demand for polyamine flux.
- The Output: The conversion rate of Amantadine

  1-Acetamidoadamantane correlates directly with tumor burden and SSAT1 activity.

Pathway Visualization

The following diagram illustrates the enzymatic conversion and its downstream utility in bioanalysis.



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Figure 1: The SSAT1-mediated acetylation of Amantadine.[2][3][4][5][6] High SSAT1 levels in tumor cells drive the rapid formation of **1-Acetamidoadamantane**, which is then excreted unchanged in urine.

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Part 2: Diagnostic Protocol (The "Smart Probe" Assay)

The most immediate clinical application of **1-Acetamidoadamantane** is its use as a reference standard in the Amantadine Acetylation Test. This assay measures the patient's acetylator phenotype to detect or monitor malignancies.[3]

Clinical Workflow

Objective: Quantify urinary **1-Acetamidoadamantane** to assess systemic SSAT1 activity.

Phase	Step	Technical Detail
1. Administration	Dosing	Patient ingests 200 mg Amantadine HCl (oral).[6][7]
2. Metabolism	Incubation	Allow 2–4 hours for absorption and systemic circulation.
3. Collection	Sampling	Collect urine samples at T=0 (baseline) and T=12 hours post-dose.
4. Extraction	Solid Phase Extraction (SPE)	Use C18 cartridges. Condition with MeOH/H2O. Load urine.[3][8] Wash with 5% MeOH. Elute with 100% MeOH.
5. Analysis	LC-MS/MS Quantification	Target analyte: 1-Acetamidoadamantane. Internal Std: D3-Acetylamantadine.

Analytical Quantification Protocol (LC-MS/MS)

To validate the presence of the metabolite, researchers must establish a robust detection method.

- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm).

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- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- MRM Transitions:
  - Precursor: 194.2 m/z [M+H]+
  - Product: 135.1 m/z (Loss of acetamide group, characteristic of the adamantane cage).

Part 3: Medicinal Chemistry & Scaffold Utility[10]

Beyond diagnostics, **1-Acetamidoadamantane** represents a "privileged scaffold." The bulky, lipophilic adamantane cage improves membrane permeability and half-life, while the acetamide linker provides a hydrogen-bonding handle.

Target: 11β-HSD1 Inhibition

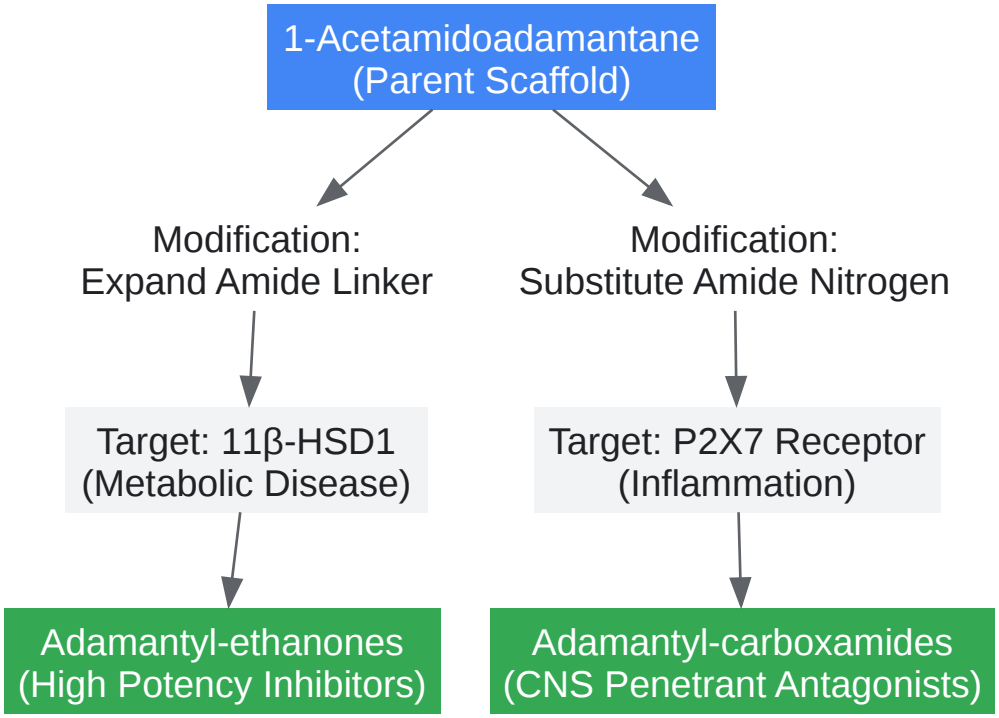
Derivatives of **1-Acetamidoadamantane** have shown potency as inhibitors of 11β-Hydroxysteroid Dehydrogenase Type 1 (11β-HSD1), a target for treating Type 2 Diabetes and obesity.[9]

- Mechanism: The adamantane group fills the hydrophobic pocket of the enzyme, while the amide nitrogen interacts with the catalytic residues.
- SAR Insight: Substitution on the acetamide nitrogen (e.g., N-heterocycles) dramatically increases potency compared to the parent **1-Acetamidoadamantane**.

Scaffold Logic Diagram

The following logic tree demonstrates how the parent molecule is modified for specific therapeutic targets.

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Figure 2: Structure-Activity Relationship (SAR) divergence. The **1-Acetamidoadamantane** core is the starting point for two distinct classes of therapeutic inhibitors.

Part 4: Synthesis of Reference Material

For research purposes (e.g., creating calibration curves for the diagnostic assay), high-purity **1-Acetamidoadamantane** is required.

Ritter Reaction Protocol: This is the industry-standard method for synthesizing N-substituted amides from tertiary alcohols or halides.

- Reagents: 1-Bromoadamantane (or 1-Adamantanol), Acetonitrile (Solvent & Reactant), Sulfuric Acid (H_2SO_4).
- Procedure:
  - Dissolve 1-Bromoadamantane (10 mmol) in glacial acetic acid (20 mL) and Acetonitrile (5 mL).

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- Add concentrated H_2SO_4 (2 mL) dropwise at 0°C.
- Reflux at 80°C for 4 hours.
- Pour mixture into ice water. The precipitate formed is crude **1-Acetamidoadamantane**.

- Purification: Recrystallize from ethanol/water.
- Yield: Typically >85%.
- Characterization: Melting point 147–149°C.[4]

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